

A Comparative Performance Analysis of Disperse Red 50 and Anthraquinone Red Dyes

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Compound of Interest

Compound Name: Disperse red 50

Cat. No.: B1585171

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For researchers, scientists, and drug development professionals, the selection of appropriate dyes is critical for a variety of applications, from staining biological samples to the development of photosensitive agents. This guide provides an objective comparison of the performance of **Disperse Red 50**, a monoazo dye, against a selection of common anthraquinone red dyes. The comparison is supported by experimental data on key performance indicators such as light, wash, and sublimation fastness.

Disperse Red 50 belongs to the single azo class of dyes, while anthraquinone dyes are derivatives of anthraquinone.[1] Generally, anthraquinone dyes are recognized for their bright colors and good light fastness, though they may have lower coloring power compared to azo dyes.[2] Azo dyes, on the other hand, represent a large and versatile class of colorants.

Quantitative Performance Data

The following table summarizes the key fastness properties of **Disperse Red 50** and a selection of anthraquinone red dyes on polyester, a common synthetic fiber. The ratings are based on standardized testing protocols, with higher numbers indicating better performance.

Dye Name	C.I. Name	Chemical Class	Light Fastness (Xenon Arc)	Wash Fastness (ISO 105 C06 / AATCC 61)	Rubbing Fastness (ISO 105 X12) - Dry	Rubbing Fastness (ISO 105 X12) - Wet	Sublimation Fastness (ISO 105 P01)
Disperse Red 50	Disperse Red 50	Monoazo	5-6	5	4-5	4	4
-	C.I. Disperse Red 60	Anthraquinone	5-6[3]	4[3]	4[3]	3-4[3]	3-4[3]
-	C.I. Disperse Red 82	Anthraquinone	6-7[4]	4-5[4]	4-5[4]	4-5[4]	4[4]
-	C.I. Disperse Red 86	Anthraquinone	6-7[3]	4-5[3]	4-5[3]	4[3]	4[3]
-	C.I. Disperse Red 167	Anthraquinone	7-8	5	4-5	4-5	5

Experimental Protocols

The evaluation of dye performance is conducted using standardized experimental protocols to ensure consistency and comparability of results. The most widely recognized standards are developed by the American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO).

Light Fastness (AATCC Test Method 16.3-2014 / ISO 105-B02)

This test determines the resistance of a material to fading when exposed to a xenon-arc lamp, which simulates natural sunlight.[5][6]

- Principle: A specimen of the dyed textile is exposed to light from a xenon-arc lamp under controlled conditions of temperature and humidity.[5] The change in color is assessed by comparing the exposed sample with an unexposed portion of the same sample or with a set of blue wool standards.
- Apparatus: Xenon-arc lamp apparatus, AATCC Blue Wool Lightfastness Standards or Grey Scale for Color Change.[7]
- Procedure:
 - A specimen of the dyed fabric is mounted in a sample holder.
 - The specimen is placed in the xenon-arc test chamber.
 - The sample is exposed to the light source for a specified duration or until a certain degree of fading is observed in a concurrently exposed blue wool standard.[7]
 - The change in color of the specimen is evaluated by comparing it with the original fabric using the Grey Scale for Color Change, with a rating from 1 (poor) to 8 (excellent).[5]

Wash Fastness (AATCC Test Method 61-2013 / ISO 105-C06)

This test evaluates the resistance of a textile's color to laundering.

- Principle: A dyed specimen is laundered in a stainless steel container with a specified detergent solution and stainless steel balls to simulate the abrasive action of a home laundry. [8][9] The test is accelerated and designed to simulate five home launderings in a single 45-minute test.[8]
- Apparatus: Launder-Ometer or similar apparatus for rotating closed containers in a thermostatically controlled water bath, stainless steel containers and balls, multifiber test fabric, Grey Scale for Color Change, and Grey Scale for Staining.[10]
- Procedure:

- A specimen of the dyed fabric is stitched together with a multifiber test fabric containing strips of different common fibers.
- The composite specimen is placed in a stainless steel container with a specified amount of detergent solution and stainless steel balls.
- The container is placed in the Launder-Ometer and agitated for a specified time and temperature.^[8]
- After the test, the specimen is rinsed and dried.
- The change in color of the specimen is assessed using the Grey Scale for Color Change, and the degree of staining on the multifiber test fabric is evaluated using the Grey Scale for Staining. Both are rated on a scale of 1 to 5, with 5 representing no change or staining.^[8]

Rubbing Fastness (ISO 105-X12)

This test, also known as crocking, determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.

- Principle: A specimen of the dyed textile is rubbed with a dry and a wet white cotton cloth under specified conditions.^{[11][12]}
- Apparatus: Crockmeter (rubbing fastness tester), standard white cotton rubbing cloth, Grey Scale for Staining.^[13]
- Procedure:
 - The dyed specimen is mounted on the base of the crockmeter.
 - A square of white rubbing cloth is mounted on the rubbing finger of the crockmeter.
 - The finger is moved back and forth 10 times with a downward force of 9N.^[11]
 - The procedure is repeated with a fresh rubbing cloth that has been wetted with water.

- The amount of color transferred to the white rubbing cloths is assessed using the Grey Scale for Staining on a scale of 1 to 5, where 5 indicates no color transfer.[\[11\]](#)[\[13\]](#)

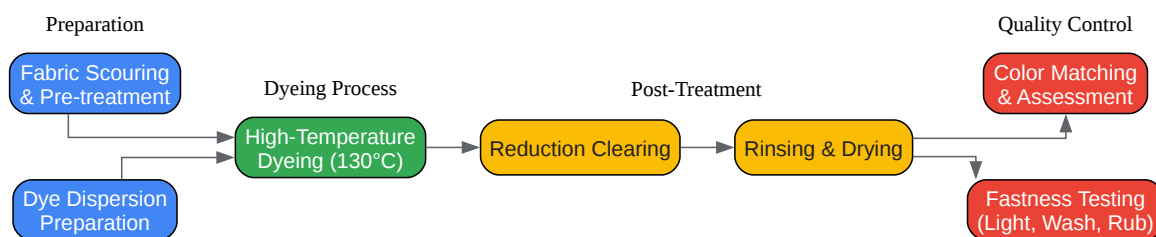
Sublimation Fastness (ISO 105-P01)

This test assesses the resistance of the color of textiles to sublimation, which is the tendency of some dyes to vaporize when heated.

- Principle: A specimen of the dyed textile is heated under controlled conditions of temperature and pressure in contact with an undyed fabric.[\[14\]](#)[\[15\]](#) The change in color of the specimen and the staining of the adjacent fabric are evaluated.[\[16\]](#)
- Apparatus: Scorch tester or sublimation fastness tester with heated plates, undyed white fabric, Grey Scale for Color Change, and Grey Scale for Staining.[\[14\]](#)
- Procedure:
 - A specimen of the dyed fabric is placed between two pieces of undyed white fabric.
 - The composite specimen is placed in the heating device and subjected to a specific temperature (e.g., 180°C, 210°C) and pressure for a set time (e.g., 30 seconds).[\[17\]](#)
 - After heating, the specimen is removed and allowed to cool.
 - The change in color of the dyed specimen and the staining on the undyed fabric are assessed using the respective Grey Scales, with ratings from 1 to 5.[\[17\]](#)

Visualization of Experimental Workflow and Dye Selection Logic

To further clarify the processes involved in textile dyeing and dye selection, the following diagrams have been generated using Graphviz.



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A generalized workflow for dyeing polyester fabric with disperse dyes.
A logical decision-making process for selecting a disperse red dye.

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